

avoiding CHMFL-PI4K-127 precipitation in media

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Compound of Interest

Compound Name: CHMFL-PI4K-127

Cat. No.: B15620493

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Technical Support Center: CHMFL-PI4K-127

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **CHMFL-PI4K-127**, a potent and selective inhibitor of Plasmodium falciparum phosphatidylinositol 4-kinase (PfPI4K). Our resources include troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly the prevention of compound precipitation in experimental media.

Frequently Asked Questions (FAQs)

Q1: What is **CHMFL-PI4K-127** and what are its primary uses?

CHMFL-PI4K-127 is a highly selective and orally bioavailable small molecule inhibitor of PfPI4K, with an IC₅₀ of 0.9 nM.^{[1][2][3]} It is primarily investigated for its potent antimalarial activity against both the blood and liver stages of Plasmodium.^{[1][3]} Its high selectivity for the parasite's PI4K over human kinases makes it a promising drug candidate.^[1]

Q2: What are the basic physicochemical properties of **CHMFL-PI4K-127**?

Below is a summary of the key properties of **CHMFL-PI4K-127**.

Property	Value
Molecular Formula	C ₁₈ H ₁₅ ClN ₄ O ₃ S
Molecular Weight	402.86 g/mol [3]
CAS Number	2377604-81-2[2]
Appearance	Solid powder
Purity	>98%
Primary Solvents	DMSO, Ethanol[4]

Q3: My **CHMFL-PI4K-127** is precipitating after I dilute my DMSO stock into cell culture media. What is happening?

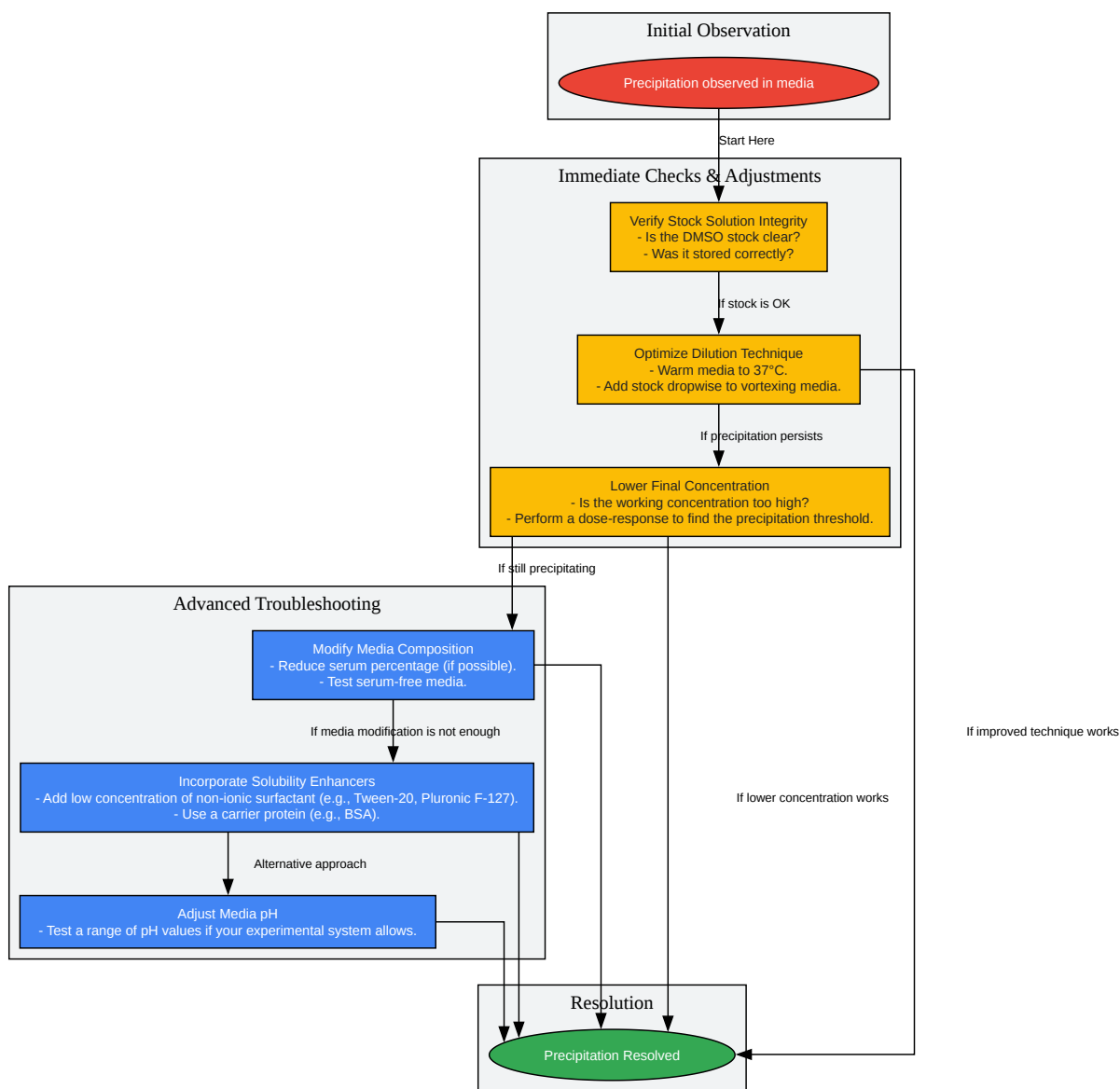
This is a common issue encountered with hydrophobic compounds like **CHMFL-PI4K-127**. The dramatic change in solvent polarity when a concentrated DMSO stock is introduced into an aqueous environment (like cell culture media) can cause the compound to "crash out" or precipitate. The final concentration of DMSO in your media is often insufficient to keep the compound fully dissolved, especially at higher concentrations.

Q4: What is the recommended long-term storage condition for **CHMFL-PI4K-127**?

For long-term stability, **CHMFL-PI4K-127** powder should be stored at -20°C. Stock solutions prepared in DMSO can be stored at -80°C for up to six months or at -20°C for up to one month. It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Preventing CHMFL-PI4K-127 Precipitation

This guide provides a systematic approach to troubleshooting and preventing the precipitation of **CHMFL-PI4K-127** in your experimental media.



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Caption: Troubleshooting workflow for **CHMFL-PI4K-127** precipitation.

Experimental Protocols

Protocol 1: Preparation of **CHMFL-PI4K-127** Stock Solution

- **Equilibrate:** Allow the vial of lyophilized **CHMFL-PI4K-127** to reach room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the required volume of high-purity, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Vortex the vial for 2-3 minutes to ensure the compound is completely dissolved. If necessary, sonicate the vial in a water bath for 10-15 minutes.
- **Storage:** Aliquot the stock solution into single-use tubes and store at -80°C for long-term storage.

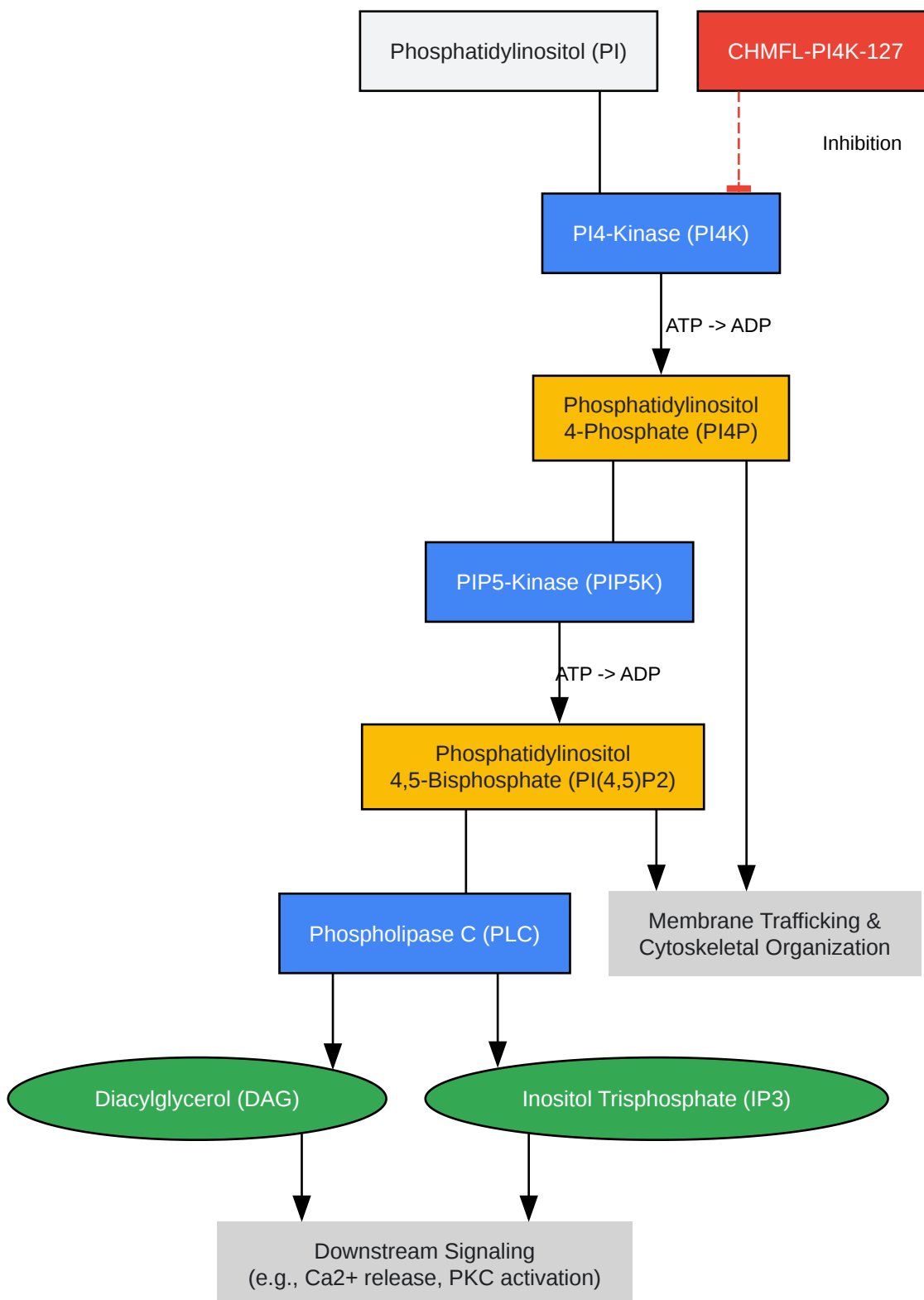
Protocol 2: Determining the Maximum Soluble Concentration in Cell Culture Media

- **Media Preparation:** Prepare your desired cell culture medium (e.g., DMEM, RPMI-1640) with and without your standard serum concentration (e.g., 10% FBS).
- **Serial Dilution:** Prepare a series of dilutions of your **CHMFL-PI4K-127** DMSO stock in the prepared media. It is crucial to add the stock solution to the media while vortexing to ensure rapid dispersion. Keep the final DMSO concentration consistent and below 0.5%.
- **Incubation:** Incubate the dilutions under your standard experimental conditions (e.g., 37°C, 5% CO₂) for a duration that reflects your planned experiment (e.g., 24, 48, 72 hours).
- **Observation:** Visually inspect the solutions for any signs of precipitation at different time points. The highest concentration that remains clear is your maximum working concentration under those conditions.

PI4K Signaling Pathway

CHMFL-PI4K-127 targets phosphatidylinositol 4-kinase (PI4K), a crucial enzyme in the phosphoinositide signaling pathway. PI4Ks phosphorylate phosphatidylinositol (PI) to generate phosphatidylinositol 4-phosphate (PI4P). PI4P is a key signaling lipid and a precursor for the synthesis of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P₂). These phosphoinositides are

essential for regulating various cellular processes, including membrane trafficking, cytoskeletal organization, and signal transduction.



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Caption: Simplified PI4K signaling pathway and the inhibitory action of **CHMFL-PI4K-127**.

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